

# Application Notes and Protocols for the Synthesis of Azoxystrobin from 2-Coumaranone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Coumaranone-1-L

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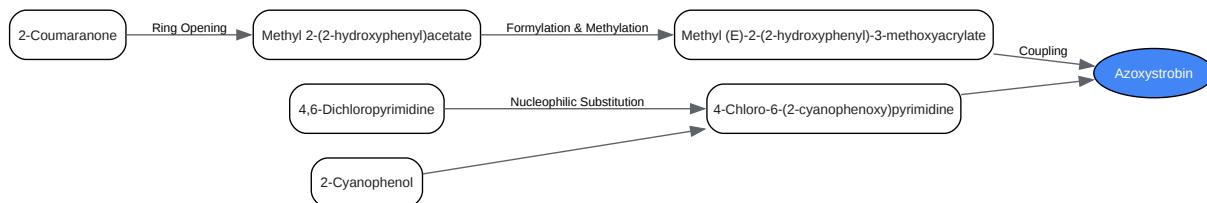
## Introduction

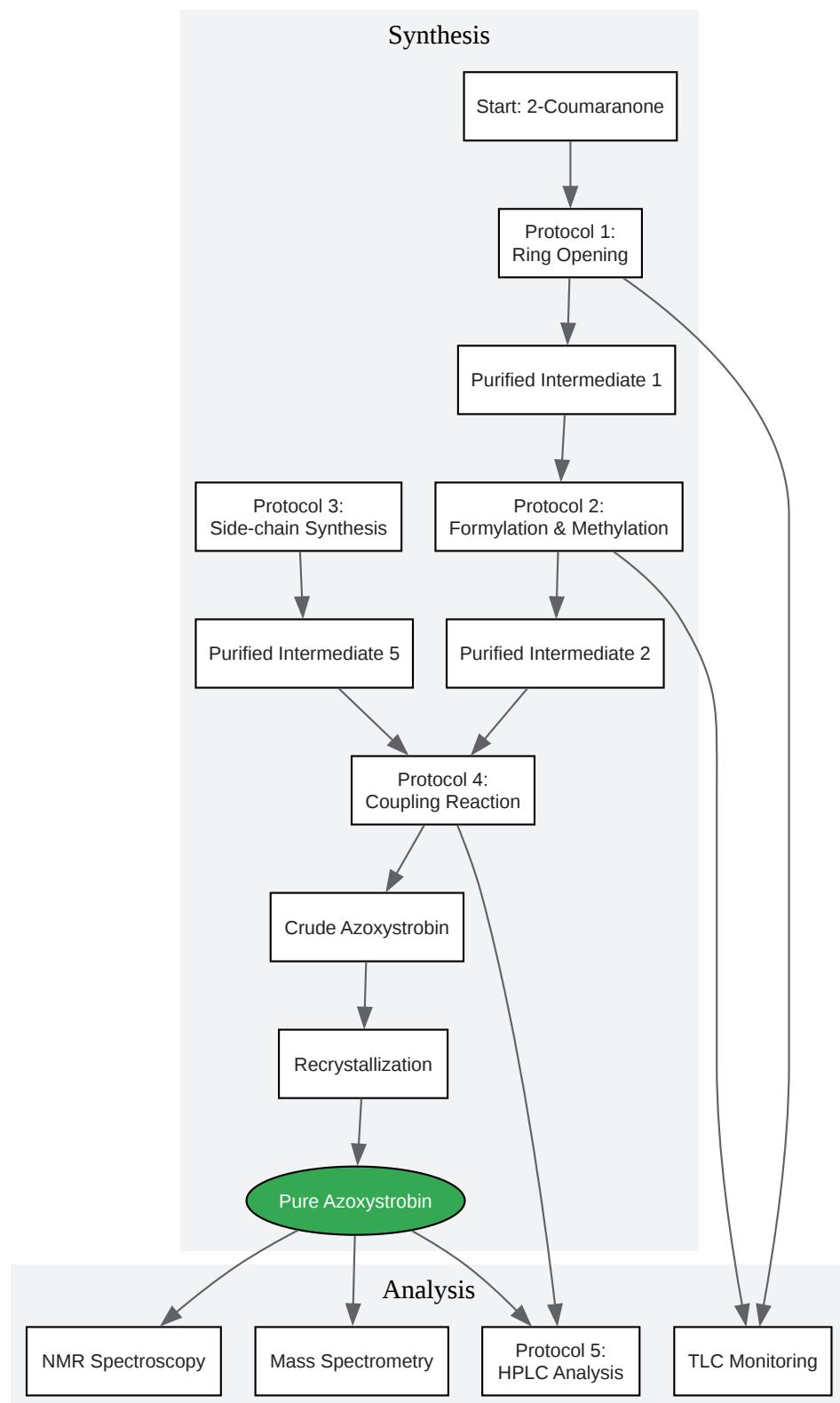
Azoxystrobin, a broad-spectrum systemic fungicide, is a prominent member of the strobilurin class. Its fungicidal activity arises from the inhibition of mitochondrial respiration by binding to the Quinone outside (Qo) site of the cytochrome bc<sub>1</sub> complex, which blocks electron transport and halts ATP synthesis.<sup>[1]</sup> The active isomer, (E)-azoxystrobin, is the primary target of synthesis. This document provides detailed application notes and protocols for the synthesis of azoxystrobin, commencing from the readily available starting material, 2-coumaranone (also known as benzofuran-2(3H)-one).<sup>[2]</sup>

The synthesis of azoxystrobin is a multi-step process that typically involves the preparation of two key fragments that are subsequently coupled.<sup>[1]</sup> This guide will focus on a convergent synthesis pathway where 2-coumaranone is utilized as a precursor for the phenylacrylate moiety of azoxystrobin.

## Synthetic Pathway Overview

The overall synthetic strategy involves the conversion of 2-coumaranone into a key intermediate, methyl (E)-2-(2-hydroxyphenyl)-3-methoxyacrylate. This intermediate is then coupled with a second key fragment, 4-chloro-6-(2-cyanophenoxy)pyrimidine, to yield the final product, azoxystrobin.



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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. NZ586772A - Process for the preparation of methyl (E)-2-(2-hydroxy)phenyl-3-methoxyacrylate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Synthesis of Azoxystrobin from 2-Coumaranone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10819153#synthesis-of-fungicides-like-azoxystrobin-from-2-coumaranone>]

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